5-Chlorobenzofuran: A Technical Guide to its Discovery, Synthesis, and Applications

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Compound of Interest

Compound Name:	*5-Chlorobenzofuran*
CAS No.:	*23145-05-3*
Cat. No.:	*B1360139*

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Abstract

This in-depth technical guide provides a comprehensive overview of **5-Chlorobenzofuran**, a halogenated heterocyclic compound of significant interest to researchers, scientists, and drug development professionals. The benzofuran scaffold is a ubiquitous motif in a vast array of biologically active natural products and synthetic pharmaceuticals. The strategic placement of a chlorine atom at the 5-position of the benzofuran core imparts unique physicochemical properties that have been leveraged in the development of novel therapeutics and advanced materials. This guide traverses the historical landscape of benzofuran synthesis, delves into detailed, contemporary synthetic protocols for **5-Chlorobenzofuran**, elucidates its chemical and physical properties through spectroscopic analysis, and explores its burgeoning applications in medicinal chemistry and materials science.

Introduction: The Benzofuran Scaffold and the Significance of Halogenation

Benzofuran, a heterocyclic compound consisting of a fused benzene and furan ring, represents a privileged scaffold in medicinal chemistry.[1][2] Its derivatives are known to exhibit a wide

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spectrum of biological activities, including antimicrobial, anticancer, anti-inflammatory, and antiviral properties.[3][4] The inherent biological relevance of the benzofuran core has driven extensive research into the synthesis and functionalization of this heterocyclic system.

Halogenation, particularly chlorination, is a common strategy in drug design to modulate a molecule's pharmacokinetic and pharmacodynamic profile. The introduction of a chlorine atom can influence factors such as lipophilicity, metabolic stability, and binding interactions with biological targets. In the context of the benzofuran scaffold, the addition of a chlorine atom at the 5-position, creating **5-Chlorobenzofuran**, has been shown to be a valuable modification for enhancing biological activity and for serving as a versatile synthetic handle for further molecular elaboration.[5][6]

Historical Perspective: The Dawn of Benzofuran Synthesis

While the precise first synthesis of **5-Chlorobenzofuran** is not readily documented in seminal, standalone reports, its discovery is intrinsically linked to the foundational methods developed for the synthesis of the parent benzofuran ring system in the late 19th and early 20th centuries. These classical reactions laid the groundwork for the subsequent preparation of a myriad of substituted derivatives, including halogenated analogues.

One of the earliest and most notable methods for benzofuran synthesis is the Perkin rearrangement, first reported by William Henry Perkin in 1870.[7] This reaction involves the ring contraction of a 3-halocoumarin in the presence of a base to yield a benzofuran-2-carboxylic acid. This foundational work opened the door to the systematic exploration of the benzofuran scaffold.

Another pivotal historical method is the Rap-Stoermer reaction, which involves the condensation of a salicylaldehyde with an α-haloketone in the presence of a base.[8][9] This reaction provides a direct route to 2-acylbenzofurans, which are versatile intermediates for further chemical transformations. The application of these classical methods to halogenated phenols and salicylaldehydes was a logical extension that enabled the synthesis of compounds like **5-Chlorobenzofuran**.

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Physicochemical and Spectroscopic Profile of 5-Chlorobenzofuran

A thorough understanding of the physical and chemical properties of **5-Chlorobenzofuran** is paramount for its effective use in research and development.

Property	Value	Reference
CAS Number	23145-05-3	[10]
Molecular Formula	C_8H_5ClO	[10]
Molecular Weight	152.58 g/mol	[10]
Appearance	Liquid	[8]
Boiling Point	~209.5 °C	[8]

Spectroscopic Data

The structural elucidation of **5-Chlorobenzofuran** is confirmed through various spectroscopic techniques.

- ^1H NMR Spectroscopy: The proton NMR spectrum provides characteristic signals for the aromatic and furan protons, with coupling patterns that confirm the substitution pattern.
- ^{13}C NMR Spectroscopy: The carbon NMR spectrum shows distinct resonances for each of the eight carbon atoms in the molecule, with the carbon attached to the chlorine atom appearing at a characteristic chemical shift.[8]
- Mass Spectrometry: The mass spectrum exhibits a molecular ion peak (M+) at m/z 152 and a characteristic isotopic peak (M+2) at m/z 154, with an approximate ratio of 3:1, which is indicative of the presence of a single chlorine atom.[8]
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic absorption bands corresponding to C-H stretching of the aromatic and furan rings, C=C stretching of the aromatic system, and the C-O-C stretching of the furan ether linkage.

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Synthesis of **5-Chlorobenzofuran**: Key Methodologies

The synthesis of **5-Chlorobenzofuran** can be achieved through several strategic routes, often starting from commercially available chlorinated phenols or salicylaldehydes. Below are detailed protocols for two prevalent and reliable methods.

Method 1: Synthesis from 5-Chlorosalicylaldehyde

This is one of the most common and efficient routes, proceeding via the formation of a 2-substituted benzofuran which can then be decarboxylated if the parent compound is desired. A common variation involves the synthesis of an ester derivative which is a stable intermediate.

Experimental Protocol: Synthesis of Ethyl **5-chlorobenzofuran**-2-carboxylate

This protocol is adapted from established procedures for the synthesis of benzofuran-2-carboxylates.

- Reaction Setup: To a solution of 5-chlorosalicylaldehyde (1 equivalent) in a suitable solvent such as acetone or DMF, add anhydrous potassium carbonate (2-3 equivalents).
- Addition of Reagent: To the stirred suspension, add ethyl bromoacetate (1.1 equivalents) dropwise at room temperature.
- Reaction Conditions: Heat the reaction mixture to reflux and maintain for 4-6 hours, monitoring the progress by thin-layer chromatography (TLC).
- Work-up: After completion, cool the reaction mixture to room temperature and filter off the inorganic salts. Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford pure ethyl **5-chlorobenzofuran**-2-carboxylate.

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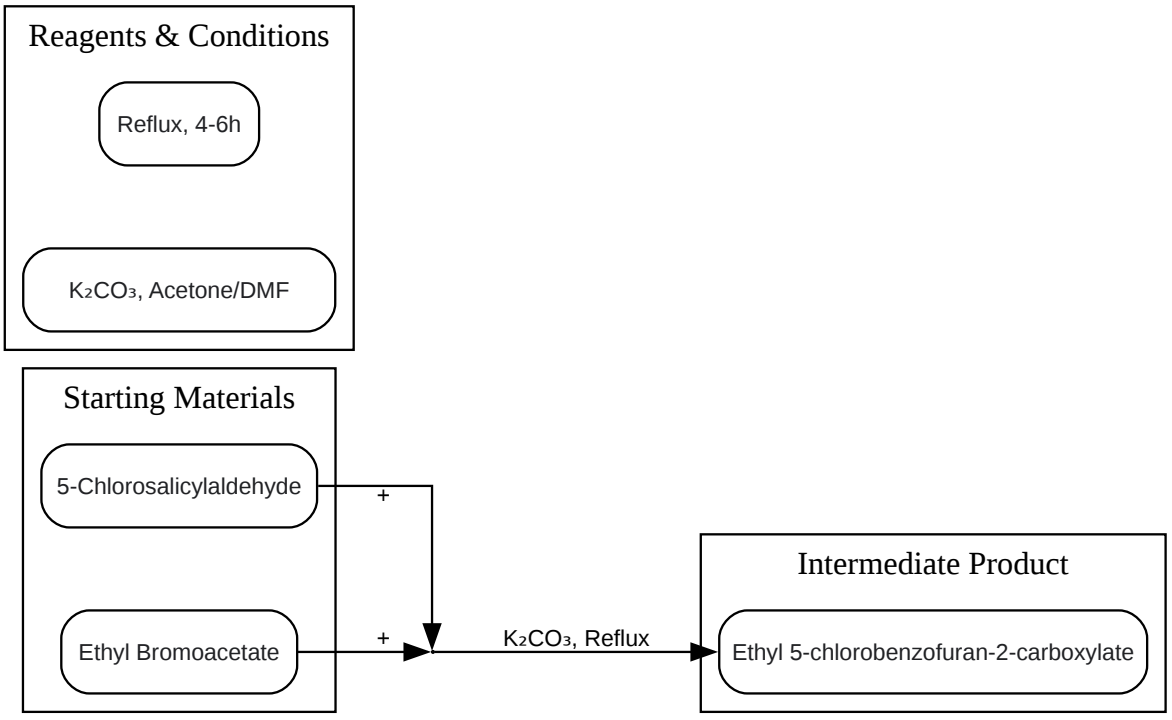

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Caption: Synthesis of Ethyl **5-chlorobenzofuran**-2-carboxylate.

Causality Behind Experimental Choices:

- Base (K_2CO_3): Potassium carbonate is a sufficiently strong and inexpensive base to deprotonate the phenolic hydroxyl group of 5-chlorosalicylaldehyde, forming the phenoxide which is the active nucleophile.
- Solvent (Acetone/DMF): These polar aprotic solvents are excellent for S_n2 reactions as they solvate the cation of the base but not the nucleophilic anion, thus increasing its reactivity.
- Reflux Conditions: Heating the reaction provides the necessary activation energy for the reaction to proceed at a reasonable rate.

Method 2: Modern Catalytic Approaches

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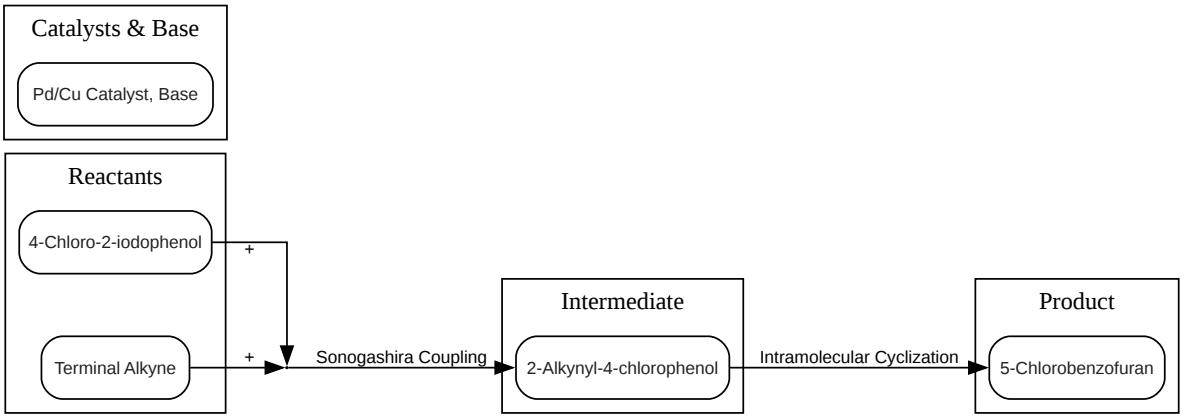
Recent advances in organic synthesis have led to the development of more sophisticated and efficient methods for constructing the benzofuran ring system, often utilizing transition metal catalysis. These methods can offer higher yields, milder reaction conditions, and greater functional group tolerance.

Example: Palladium-Copper Catalyzed Sonogashira Coupling and Cyclization

This powerful one-pot method involves the coupling of a halogenated phenol with a terminal alkyne, followed by an intramolecular cyclization to form the benzofuran ring.

Conceptual Workflow:

- Coupling: A 2-halophenol (e.g., 4-chloro-2-iodophenol) is coupled with a terminal alkyne (e.g., trimethylsilylacetylene) in the presence of a palladium catalyst (e.g., $Pd(PPh_3)_2Cl_2$) and a copper(I) co-catalyst (e.g., CuI).
- Deprotection: The silyl protecting group on the alkyne is removed in situ or in a subsequent step.
- Cyclization: The resulting 2-alkynylphenol undergoes an intramolecular cyclization, often promoted by the catalyst system or a base, to yield the benzofuran.



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Caption: Palladium-Copper catalyzed synthesis of **5-Chlorobenzofuran**.

Expertise & Experience Insights:

- The choice of palladium ligand and copper co-catalyst is crucial for the efficiency of the Sonogashira coupling.
- The base (typically an amine like triethylamine or diisopropylethylamine) is essential for both the coupling and the cyclization steps.
- This method is highly versatile and allows for the introduction of a wide range of substituents on the benzofuran ring by varying the terminal alkyne.

Applications in Drug Discovery and Medicinal Chemistry

The **5-chlorobenzofuran** scaffold is a key building block in the synthesis of numerous compounds with promising pharmacological activities.

- Anticancer Agents: Several studies have reported the synthesis of **5-chlorobenzofuran** derivatives with potent anticancer activity. These compounds often function by inhibiting key cellular processes in cancer cells.
- Antimicrobial Agents: The incorporation of the **5-chlorobenzofuran** moiety has been shown to enhance the antimicrobial properties of various molecular scaffolds, leading to the development of new antibacterial and antifungal agents.[5]
- Enzyme Inhibitors: The unique electronic and steric properties of **5-chlorobenzofuran** make it a valuable component in the design of specific enzyme inhibitors for various therapeutic targets.

Conclusion

5-Chlorobenzofuran has evolved from a derivative of a classically synthesized heterocyclic system to a valuable and versatile building block in modern organic and medicinal chemistry.

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Its synthesis, now achievable through a variety of efficient methods, provides access to a wide range of functionalized molecules. The continued exploration of the chemical space around the **5-chlorobenzofuran** scaffold holds significant promise for the discovery of new therapeutic agents and advanced materials. This guide has provided a comprehensive overview of its history, synthesis, and applications, intended to serve as a valuable resource for researchers in the field.

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